

Cyromazine: A Technical Whitepaper on the Cyclopropyl Derivative of Melamine

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Compound of Interest		
Compound Name:	Cyromazine	
Cat. No.:	B1669673	Get Quote

Abstract: **Cyromazine**, N-cyclopropyl-1,3,5-triazine-2,4,6-triamine, is a potent insect growth regulator (IGR) utilized extensively in agriculture and veterinary medicine for the control of dipteran larvae.[1] Structurally, it is a cyclopropyl derivative of melamine, a relationship that underpins both its synthesis and its metabolic fate.[1][2] This document provides a comprehensive technical overview of **cyromazine**, detailing its chemical properties, synthesis pathway, mechanism of action, metabolic conversion to melamine, and the associated toxicological implications. It includes structured data, detailed experimental protocols, and pathway visualizations to serve as an in-depth guide for researchers, chemists, and toxicologists.

Chemical and Physical Properties

Cyromazine is a white crystalline solid characterized by its moderate solubility in water and its stability to hydrolysis under neutral pH conditions.[2][3] Its chemical structure consists of a triazine ring, identical to that in melamine, but with one amino group substituted with a cyclopropylamine moiety. This substitution is critical for its insecticidal activity. The key physicochemical properties of **cyromazine** are summarized in Table 1.

Table 1: Physicochemical Properties of Cyromazine



Property	Value	Reference
Molecular Formula	C6H10N6	[1]
Molar Mass	166.19 g/mol	[1]
Appearance	White Crystalline Solid	[1][2]
Melting Point	219 - 227 °C	[1][2]
Water Solubility	11,000 - 13,000 mg/L (at 20- 25°C, pH 7.1-7.5)	[2]
рКа	5.2 (Moderately basic)	[3]
LogP (Octanol/Water)	-0.061	[2]
Vapor Pressure	4.5 x 10 ⁻⁷ Pa (at 25°C)	[2]

| Stability | Stable to hydrolysis at pH 5-9 |[2] |

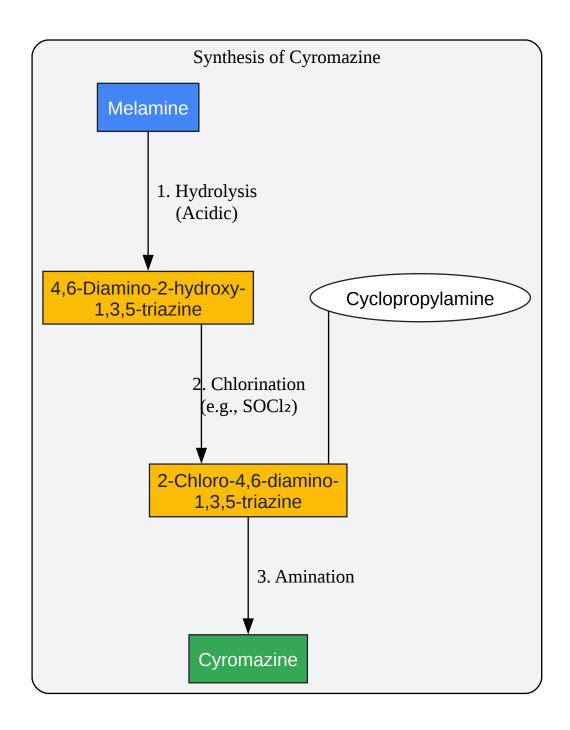
Synthesis Pathway

The industrial synthesis of **cyromazine** can be achieved through a multi-step process starting from either cyanuric chloride or melamine itself. A common pathway begins with cyanuric chloride, which is a precursor to the melamine structure.[4] An alternative patented method utilizes melamine as the direct starting material, which undergoes hydrolysis, chlorination, and subsequent amination.[5]

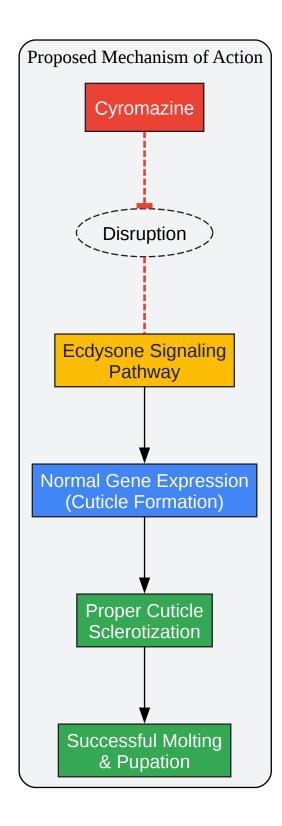
The process starting from melamine involves:

- Hydrolysis: Melamine is hydrolyzed under acidic conditions to replace one amino group with a hydroxyl group, forming 4,6-diamino-2-hydroxy-1,3,5-triazine.[5]
- Chlorination: The hydroxyl group is then replaced by a chlorine atom using a chlorinating agent like thionyl chloride, yielding 2-chloro-4,6-diamino-1,3,5-triazine.[4][5]
- Amination: Finally, the chloro-intermediate is reacted with cyclopropylamine. The cyclopropylamine displaces the chlorine atom to form the final product, cyromazine.[4]

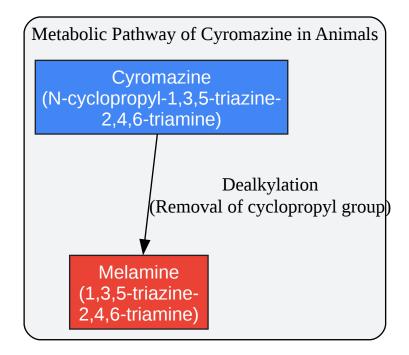




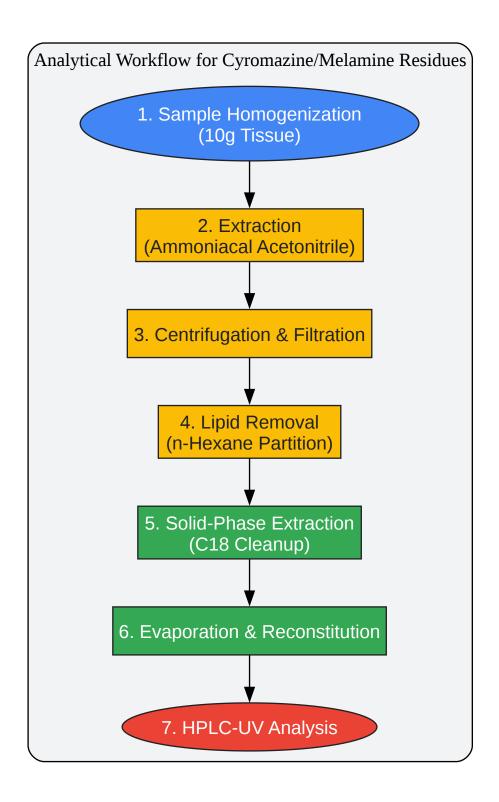












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